

The Role of B026 in Transcriptional Regulation: A Technical Guide

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Compound of Interest

Compound Name: B026

Cat. No.: B1192242

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This in-depth technical guide explores the multifaceted role of molecules designated as "**B026**" in the intricate process of transcriptional regulation. The term "**B026**" has been used to identify at least two distinct entities in scientific literature: a potent small molecule inhibitor of the p300/CBP histone acetyltransferase (HAT) family, and a basic helix-loop-helix (bHLH) transcription factor in rice, Os-bHLH026. This guide will delve into the mechanisms of action, present key quantitative data, and provide detailed experimental protocols relevant to both of these molecules, offering a comprehensive resource for researchers, scientists, and drug development professionals.

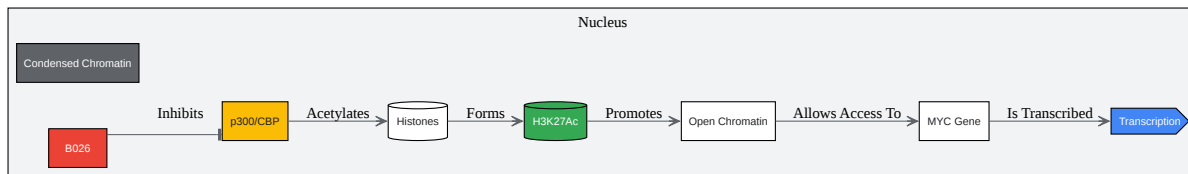
Part 1: B026 - A Selective p300/CBP Histone Acetyltransferase (HAT) Inhibitor

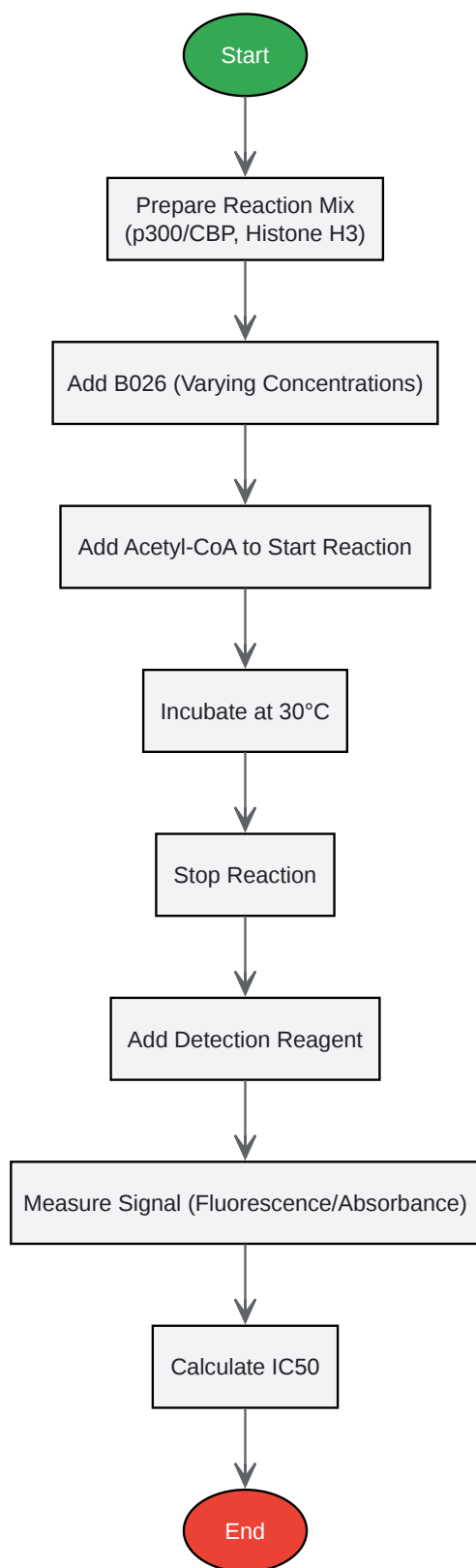
The small molecule **B026** is a highly selective and potent inhibitor of the closely related histone acetyltransferases p300 and CBP. These enzymes play a critical role in transcriptional activation by acetylating histone proteins, which leads to a more open chromatin structure that is accessible to the transcriptional machinery. By inhibiting p300/CBP, **B026** can modulate the expression of key genes, including oncogenes, making it a molecule of significant interest in cancer research and drug development.

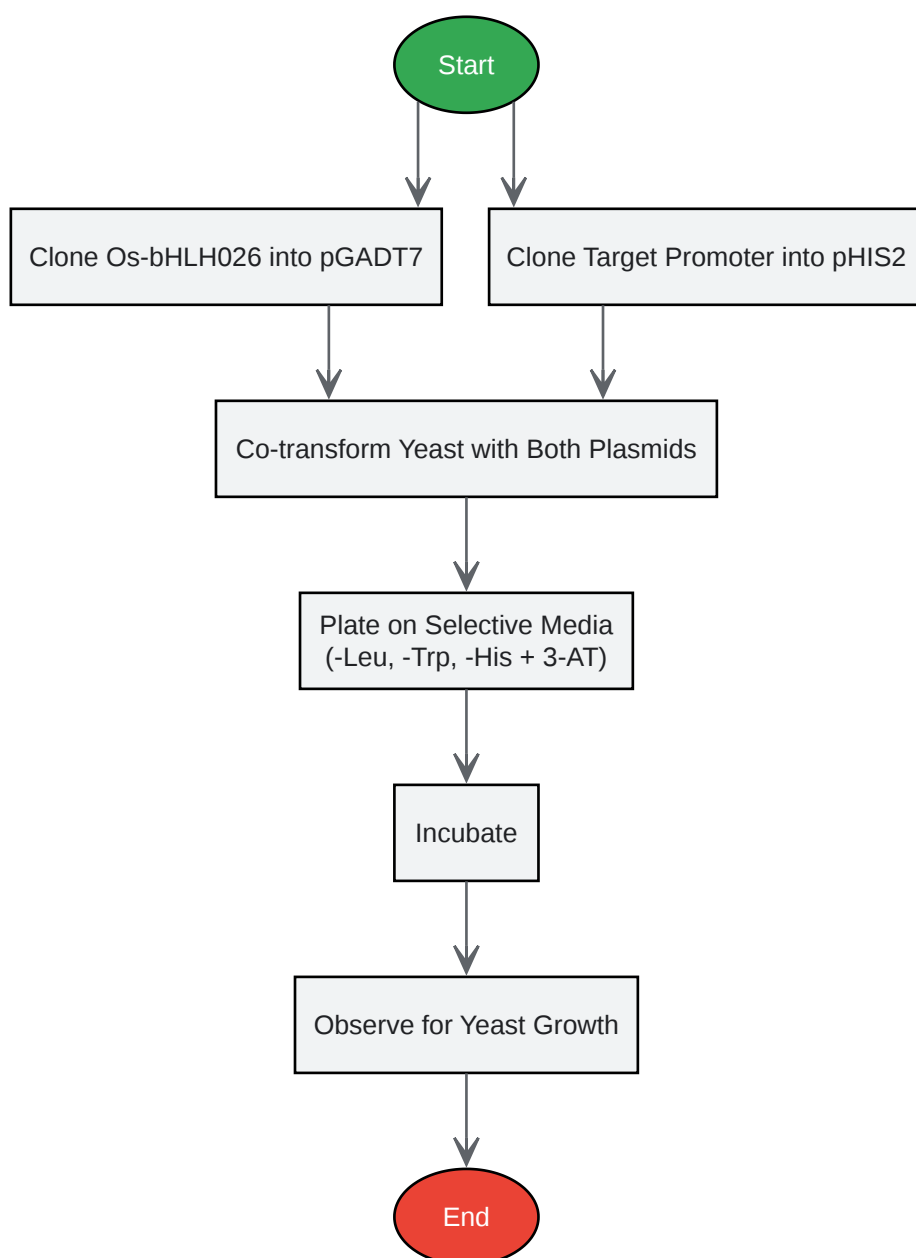
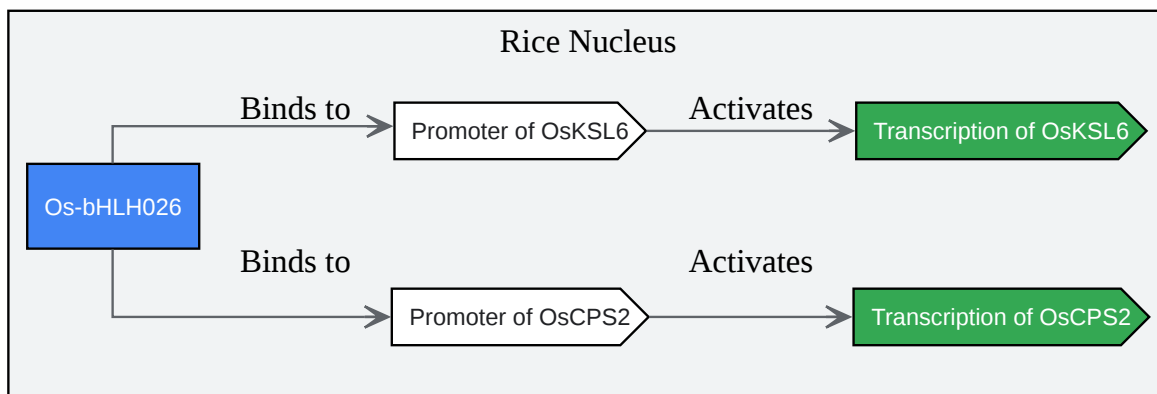
Mechanism of Action

B026 exerts its effects by binding to the active site of p300 and CBP, preventing them from transferring acetyl groups to their histone substrates. A primary target of p300/CBP is histone

H3 at lysine 27 (H3K27). Acetylation of this residue (H3K27Ac) is a hallmark of active enhancers and promoters. By inhibiting p300/CBP, **B026** leads to a dose-dependent reduction in H3K27Ac levels. This, in turn, results in the downregulation of genes regulated by these acetylated regions, such as the proto-oncogene MYC, which is known to be regulated by super-enhancers rich in p300/CBP.[\[1\]](#)







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References

- 1. medchemexpress.com [medchemexpress.com]
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